

The Ascending Trajectory of Cyclobutanone Oxime in Medicinal Chemistry: A Technical Guide

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Compound of Interest

Compound Name: Cyclobutanone oxime

Cat. No.: B1297607

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In the dynamic landscape of drug discovery, the quest for novel molecular scaffolds that offer unique chemical space and biological activity is paramount. **Cyclobutanone oxime**, a seemingly simple yet versatile chemical entity, is emerging as a promising core structure in medicinal chemistry. This technical guide provides an in-depth exploration of its synthesis, functionalization, and burgeoning potential in the development of new therapeutic agents. It is intended for researchers, scientists, and drug development professionals seeking to leverage this scaffold in their research endeavors.

Introduction: The Allure of a Strained Ring System

The cyclobutane ring, with its inherent strain, endows molecules with distinct conformational properties and reactivity, making it an attractive starting point for the synthesis of complex molecular architectures. When functionalized with an oxime group, the resulting **cyclobutanone oxime** becomes a versatile building block, amenable to a variety of chemical transformations. The oxime moiety is a well-established pharmacophore, known to be present in compounds with a wide array of biological activities, including anticancer, anti-inflammatory, antibacterial, and antiviral properties. The strategic combination of the cyclobutane core and the oxime functional group presents a compelling opportunity for the discovery of novel drug candidates.

Synthetic Strategies and Chemical Properties

Cyclobutanone oxime is a crystalline solid with the molecular formula C_4H_7NO and a molecular weight of 85.10 g/mol. Its synthesis is readily achievable through the condensation of cyclobutanone with hydroxylamine hydrochloride in the presence of a base.

Table 1: Physicochemical Properties of **Cyclobutanone Oxime**

Property	Value
CAS Number	2972-05-6
Molecular Formula	C_4H_7NO
Molecular Weight	85.10 g/mol
Appearance	Colorless volatile liquid/crystalline solid
Boiling Point	99.75 °C
Melting Point	-50.9 °C

Note: Physical properties can vary based on purity and experimental conditions.

The true synthetic utility of **cyclobutanone oxime** lies in its reactivity, particularly in ring-opening reactions. These reactions, often catalyzed by transition metals like copper or driven by photoredox catalysis, allow for the introduction of diverse functional groups and the construction of more complex molecular scaffolds.

Experimental Protocol: Synthesis of Cyclobutanone Oxime

This protocol is adapted from established literature procedures.

Materials:

- Cyclobutanone
- Hydroxylamine hydrochloride ($NH_2OH \cdot HCl$)

- Potassium hydroxide (KOH) or other suitable base
- Water
- Ethanol (or other suitable solvent)
- Round-bottom flask
- Magnetic stirrer
- Standard laboratory glassware for extraction and purification

Procedure:

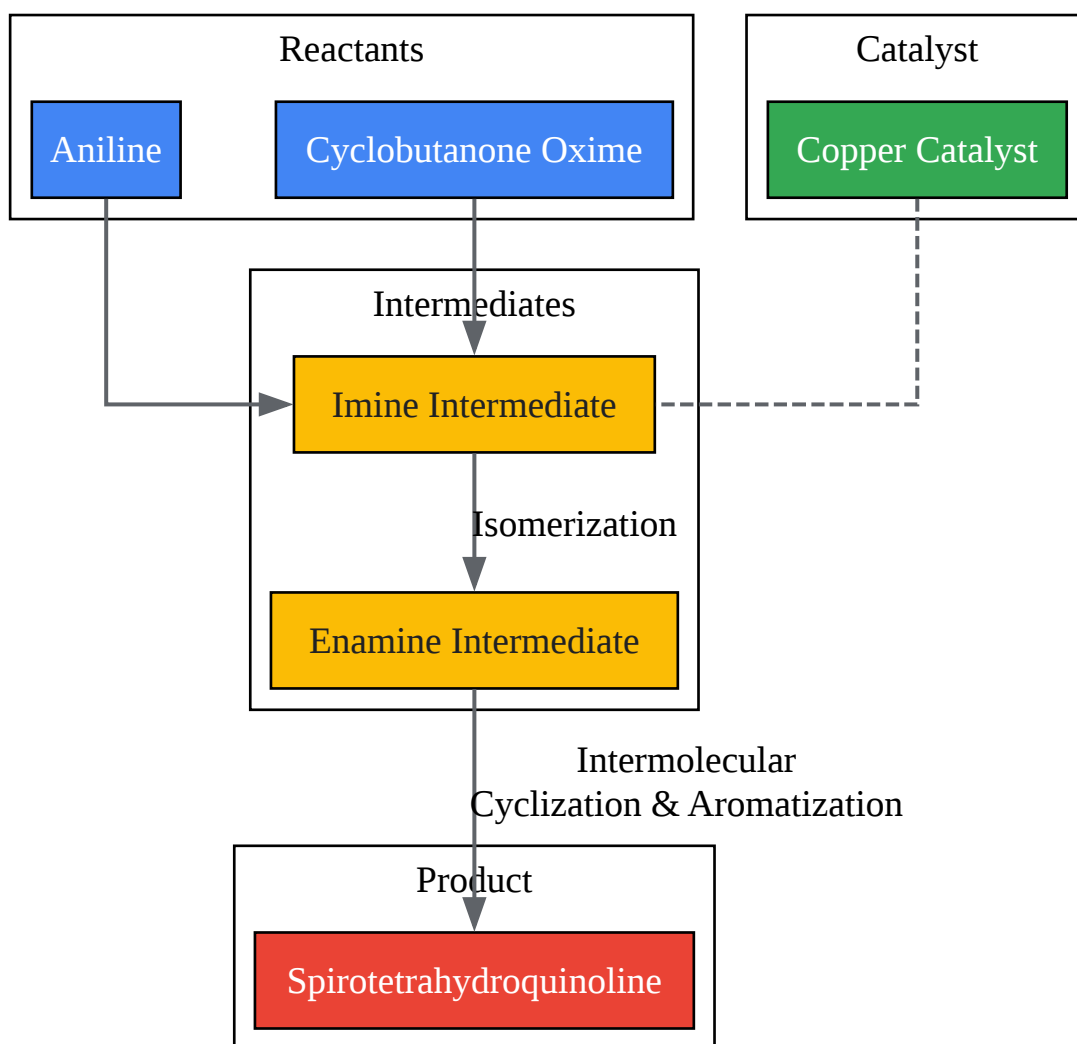
- A solution of hydroxylamine hydrochloride in water is prepared in a round-bottom flask.
- A solution of potassium hydroxide in water is added to the flask, and the mixture is stirred at room temperature.
- Cyclobutanone is then added to the reaction mixture.
- The reaction is stirred at room temperature or with gentle heating for a specified period, monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Upon completion, the reaction mixture is worked up by extraction with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- The organic layers are combined, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography to yield pure **cyclobutanone oxime**.

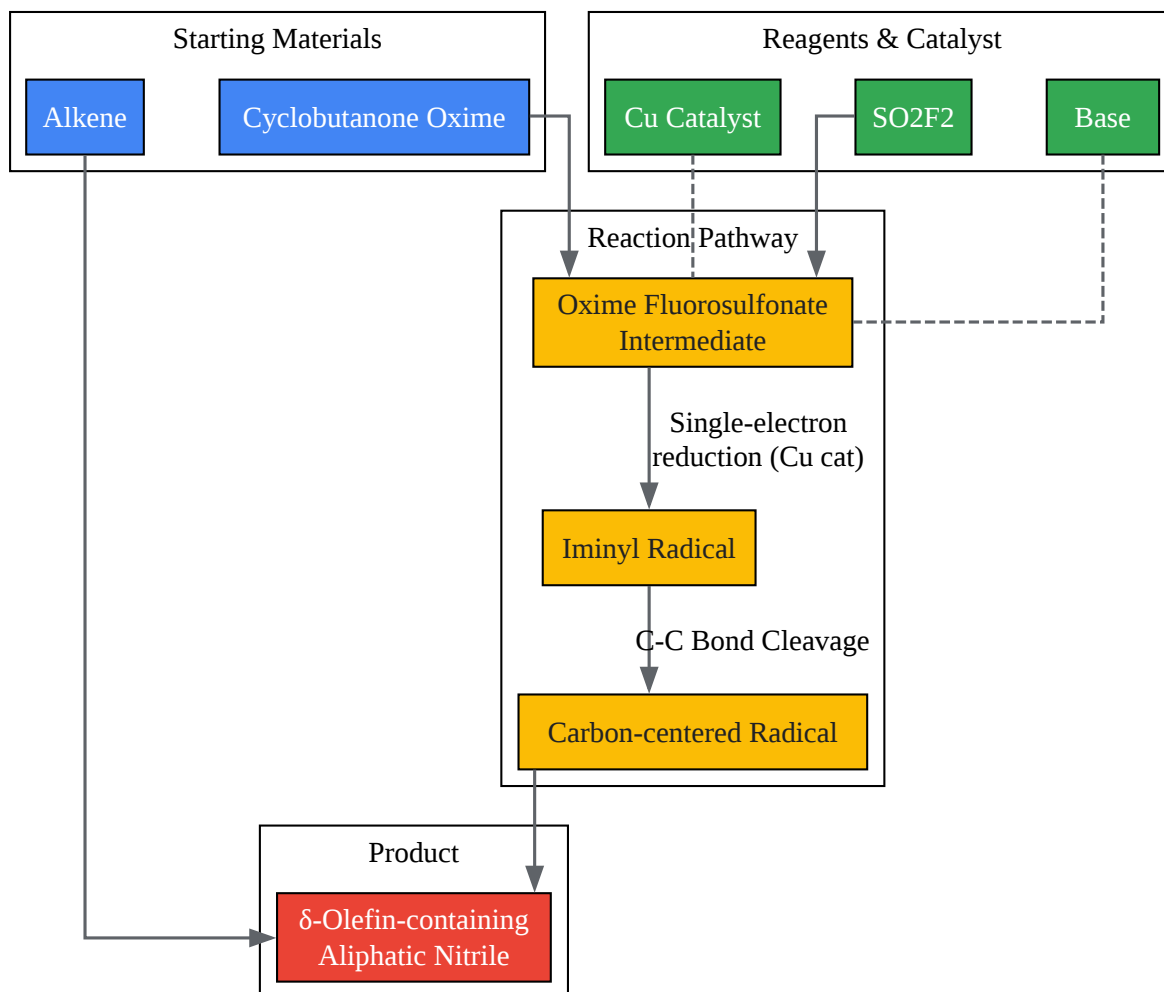
Key Transformations in Medicinal Chemistry

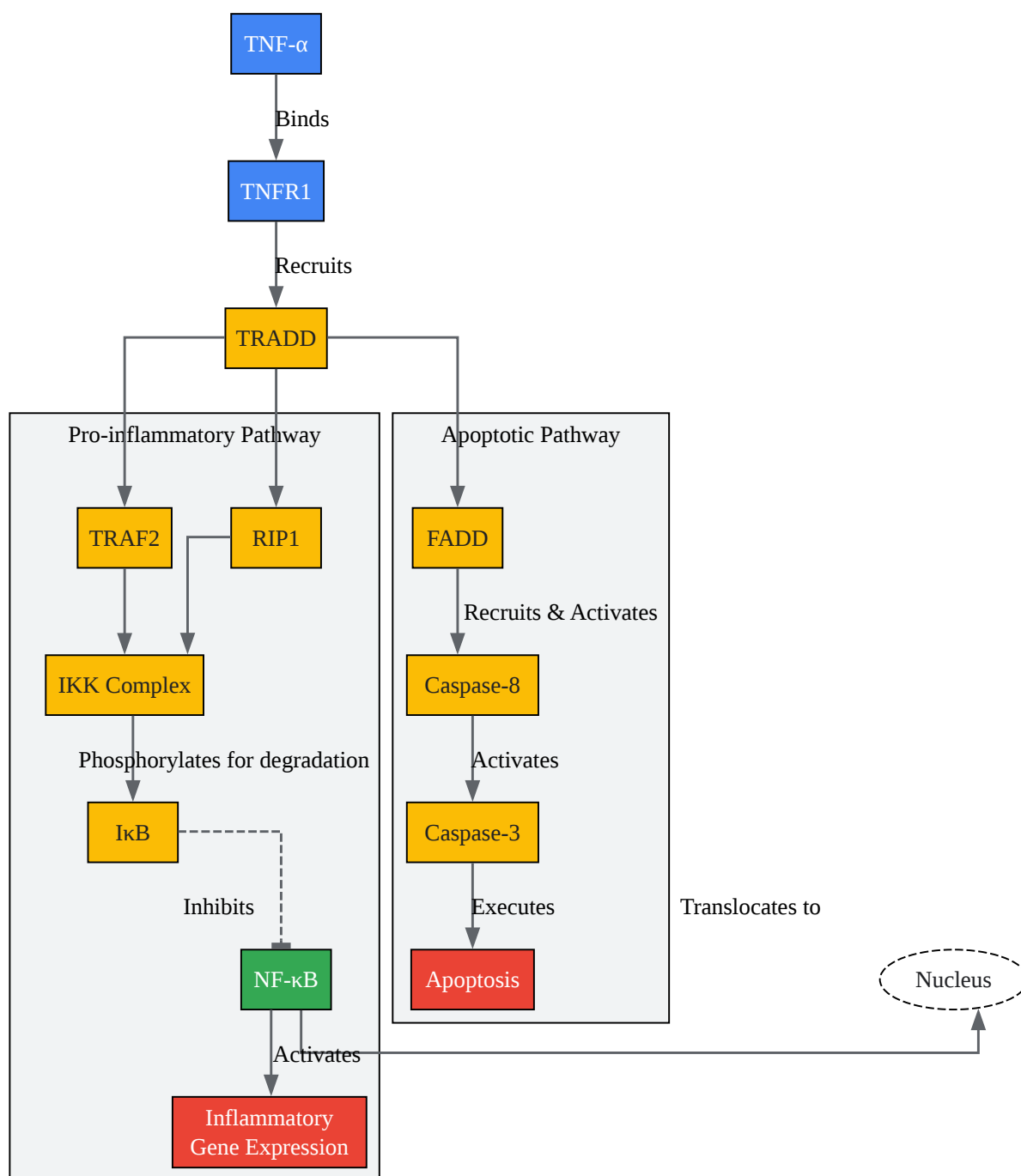
The versatility of the **cyclobutanone oxime** core is demonstrated by its utility in synthesizing privileged structures in medicinal chemistry, such as spirotetrahydroquinolines and functionalized nitriles.

Synthesis of Spirotetrahydroquinolines

Tetrahydroquinolines (THQs) are a prominent scaffold in medicinal chemistry, with derivatives showing potential in treating neurological disorders and cancer. A copper-catalyzed domino reaction of anilines with **cyclobutanone oxime** provides an efficient route to spirotetrahydroquinoline derivatives.







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